

# Safety and handling precautions for 5-Amino-3-methyl-isothiazole-4-carbonitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Amino-3-methyl-isothiazole-4-carbonitrile

Cat. No.: B1270446

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **5-Amino-3-methyl-isothiazole-4-carbonitrile**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **5-Amino-3-methyl-isothiazole-4-carbonitrile**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

## Chemical Identification and Physical Properties

**5-Amino-3-methyl-isothiazole-4-carbonitrile** is an off-white to light yellow solid.<sup>[1]</sup> Key identifying and physical data are summarized below.


Property	Value
CAS Number	41808-35-9[2][3]
Molecular Formula	C <sub>5</sub> H <sub>5</sub> N <sub>3</sub> S[2][3]
Molecular Weight	139.18 g/mol [1][2]
Melting Point	202 °C[1][2][3]
Boiling Point	198.6 ± 40.0 °C at 760 mmHg[2][3]
Density	1.4 ± 0.1 g/cm <sup>3</sup> [2][3]
Flash Point	73.9 ± 27.3 °C[2][3]

## Hazard Identification and GHS Classification

This compound is classified as harmful and an irritant. The GHS classification is summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2][3]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[2][3]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[2][3]
Skin Irritation	2	H315: Causes skin irritation[2][3]
Eye Irritation	2	H319: Causes serious eye irritation[2][3]
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation[2][3]

GHS Pictogram:

 alt text

Signal Word: Warning[2][3]

## Handling and Storage Protocols

Proper handling and storage are paramount to minimize exposure risk.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling, but the following PPE is generally recommended.

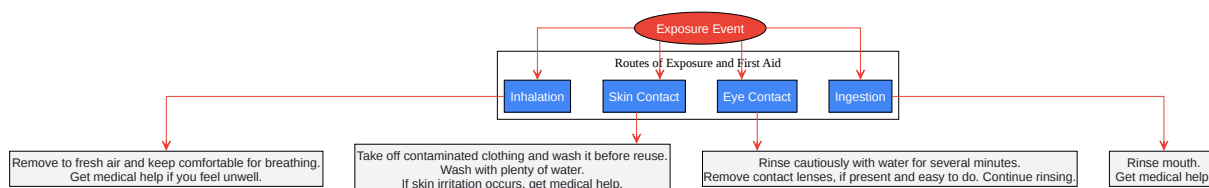
### Recommended Personal Protective Equipment

**Eye Protection**  
(Safety glasses with side-shields or goggles)

**Hand Protection**  
(Compatible chemical-resistant gloves)

**Body Protection**  
(Lab coat, long-sleeved clothing)

**Respiratory Protection**  
(Use in a well-ventilated area or with a respirator)



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 5-Amino-3-Methyl-Isothiazole-4-Carbonitrile [myskinrecipes.com]
- 2. echemi.com [echemi.com]
- 3. echemi.com [echemi.com]
- To cite this document: BenchChem. [Safety and handling precautions for 5-Amino-3-methyl-isothiazole-4-carbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1270446#safety-and-handling-precautions-for-5-amino-3-methyl-isothiazole-4-carbonitrile\]](https://www.benchchem.com/product/b1270446#safety-and-handling-precautions-for-5-amino-3-methyl-isothiazole-4-carbonitrile)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

